

Proper Disposal of MHP 133: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MHP 133

Cat. No.: B1662774

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This document provides essential information and step-by-step guidance for the safe disposal of **MHP 133**, a research chemical also known as Defensamide, with CAS number 1104874-94-3.

Immediate Safety and Logistical Information:

Conflicting safety information exists for **MHP 133**. One Safety Data Sheet (SDS) from DC Chemicals classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Conversely, an MSDS from AbMole BioScience for a product with the same CAS number states it is not a hazardous substance or mixture[2]. Given this discrepancy, it is imperative to handle **MHP 133** with caution and follow the more stringent disposal guidelines for hazardous waste unless its non-hazardous nature can be unequivocally confirmed by the specific supplier.

Quantitative Data Summary

For the safe management of chemical waste in a laboratory setting, adherence to established accumulation limits is crucial. The following table summarizes key quantitative limits for

hazardous waste accumulation, which should be applied to the disposal of **MHP 133** if treated as hazardous.

Parameter	Limit	Regulation Source
Maximum Hazardous Waste Volume per Satellite Accumulation Area	55 gallons	University of Pennsylvania EHR[2]
Maximum Acutely Toxic Waste (P-list)	1 quart (liquid) or 1 kilogram (solid)	University of Pennsylvania EHR[2]
Time Limit for Removal of Full Containers	Within 3 calendar days of reaching the limit	Central Washington University[3]
Maximum Storage Time for Partially Filled Containers	Up to 12 months from the first addition of waste	University of Pennsylvania EHR[2]

Experimental Protocols: Disposal Procedures

The following step-by-step procedures outline the recommended disposal plan for **MHP 133**. This protocol is designed to address the conflicting safety data by prioritizing a cautious approach.

Step 1: Hazard Determination

- Consult the Supplier-Specific Safety Data Sheet (SDS): The primary source of information for the safe handling and disposal of any chemical is the SDS provided by the manufacturer or supplier.
- Assess the Classification:
 - If the SDS classifies **MHP 133** as hazardous (e.g., "Acute toxicity, Oral (Category 4)," "Very toxic to aquatic life"), proceed with the Hazardous Waste Disposal Protocol.
 - If the SDS explicitly states that **MHP 133** is "non-hazardous," and you have no other information to contradict this, you may proceed with the Non-Hazardous Waste Disposal Protocol.

- In Case of Doubt or Discrepancy: If there is any uncertainty, or if conflicting information is found, treat **MHP 133** as hazardous waste.

Step 2A: Hazardous Waste Disposal Protocol

- Waste Minimization: Before beginning any experiment, plan to minimize the amount of **MHP 133** waste generated. This can be achieved by:
 - Ordering the smallest necessary quantity of the chemical.
 - Reducing the scale of experiments whenever feasible[2].
- Container Selection and Labeling:
 - Use a designated, compatible, and leak-proof container for **MHP 133** waste. The original container, if in good condition, is often a suitable choice[3].
 - Clearly label the waste container with "Hazardous Waste," the full chemical name ("**MHP 133**" or "Defensamide"), and the CAS number (1104874-94-3). Note any other constituents of the waste mixture.
 - Keep the container securely closed except when adding waste[3][4].
- Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation[2][3].
 - Ensure that the SAA is inspected weekly for any leaks or container degradation[3].
 - Do not store incompatible chemicals together. For instance, keep acids and bases in separate containment[3].
- Disposal Request:
 - Once the container is full or has reached the storage time limit, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor[5][6].

- Do not dispose of **MHP 133** down the drain or in the regular trash if it is classified as hazardous[5].

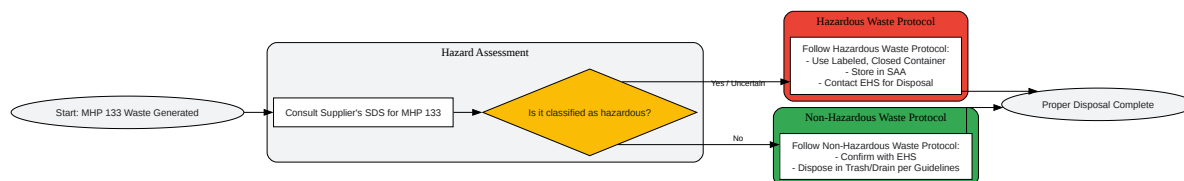
Step 2B: Non-Hazardous Waste Disposal Protocol

If **MHP 133** is confirmed to be non-hazardous according to your supplier's SDS and institutional guidelines, the following procedures may be applicable. Always verify with your local regulations and EHS office before proceeding[7].

- Solid Waste:
 - For small quantities of solid, non-hazardous **MHP 133**, it may be permissible to dispose of it in the regular trash, provided it is in a securely sealed container[7][8].
 - Ensure custodial staff are aware when chemical waste is present in the trash to prevent accidental exposure[7].
- Liquid Waste:
 - Some non-hazardous liquid waste may be suitable for drain disposal, but only in small quantities (a few hundred grams or milliliters per day) and with ample water flushing[7][8].
 - Confirm that your local wastewater treatment facility can handle this type of waste[3].
 - Never use a storm drain for chemical disposal[7].
- Empty Containers:
 - A container that held a non-hazardous chemical can typically be disposed of in the regular trash after it has been completely emptied[8].
 - It is good practice to deface the label to prevent confusion[5][8].

Mandatory Visualizations

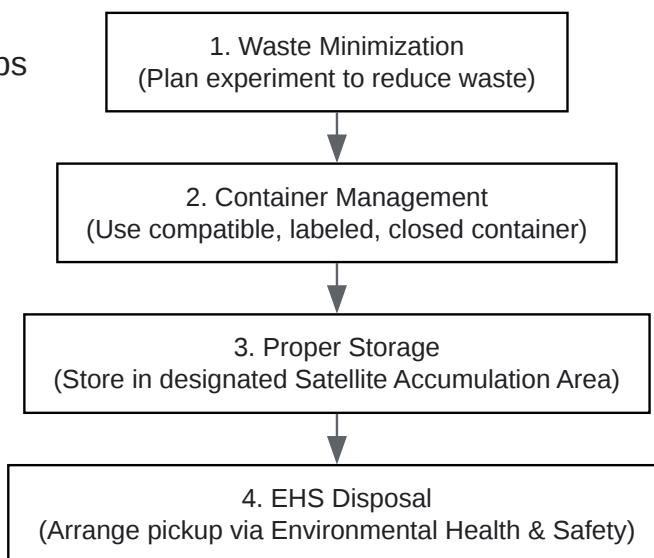
The following diagrams illustrate the logical workflow for the proper disposal of **MHP 133**.



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Caption: Decision workflow for **MHP 133** disposal.

Hazardous Waste Disposal Steps



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Caption: Key steps for hazardous waste management.

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